

2-Hydroxy-3-nitrobenzamide proper disposal procedures

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Hydroxy-3-nitrobenzamide

CAS No.: 2912-76-7

Cat. No.: B1280379

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2-Hydroxy-3-nitrobenzamide: Safe Handling & Disposal Protocol

Executive Summary

2-Hydroxy-3-nitrobenzamide (CAS: 2912-76-7), also known as 3-nitrosalicylamide, is a functionalized nitroaromatic intermediate used in pharmaceutical synthesis.^{[1][2]} Its disposal requires strict adherence to protocols governing toxic organic solids and nitro-containing compounds.

While not inherently explosive under standard laboratory conditions, the presence of the nitro group (

) introduces thermal instability potential, particularly when mixed with strong bases or reducing agents. This guide provides a self-validating workflow to ensure compliance with RCRA standards and safety best practices.

Chemical Profile & Hazard Identification

To safely manage disposal, you must first validate the material against its chemical profile.

Property	Data
CAS Number	2912-76-7
Molecular Formula	
Molecular Weight	182.13 g/mol
Physical State	Solid (Crystalline Powder)
Solubility	Low in water; soluble in organic solvents (DMSO, Methanol)
Acidity (pKa)	~7-8 (Phenolic hydroxyl), Amide proton is less acidic

GHS Hazard Classification

- Acute Toxicity (Oral): Category 4 (H302) – Harmful if swallowed.
- Skin/Eye Irritation: Category 2/2A (H315, H319) – Causes irritation.
- STOT-SE: Category 3 (H335) – May cause respiratory irritation.
- Aquatic Toxicity: Category 2 (H411) – Toxic to aquatic life with long-lasting effects.



Expert Insight: The combination of a phenolic hydroxyl and a nitro group ortho/para to each other can increase acidity and susceptibility to forming shock-sensitive salts with strong bases (e.g., metal picrates, though less severe here). Never dispose of this compound directly into basic waste streams without neutralization and dilution.

Pre-Disposal Handling & Segregation

Before entering the waste stream, the material must be segregated based on its physical state.

Critical Incompatibilities

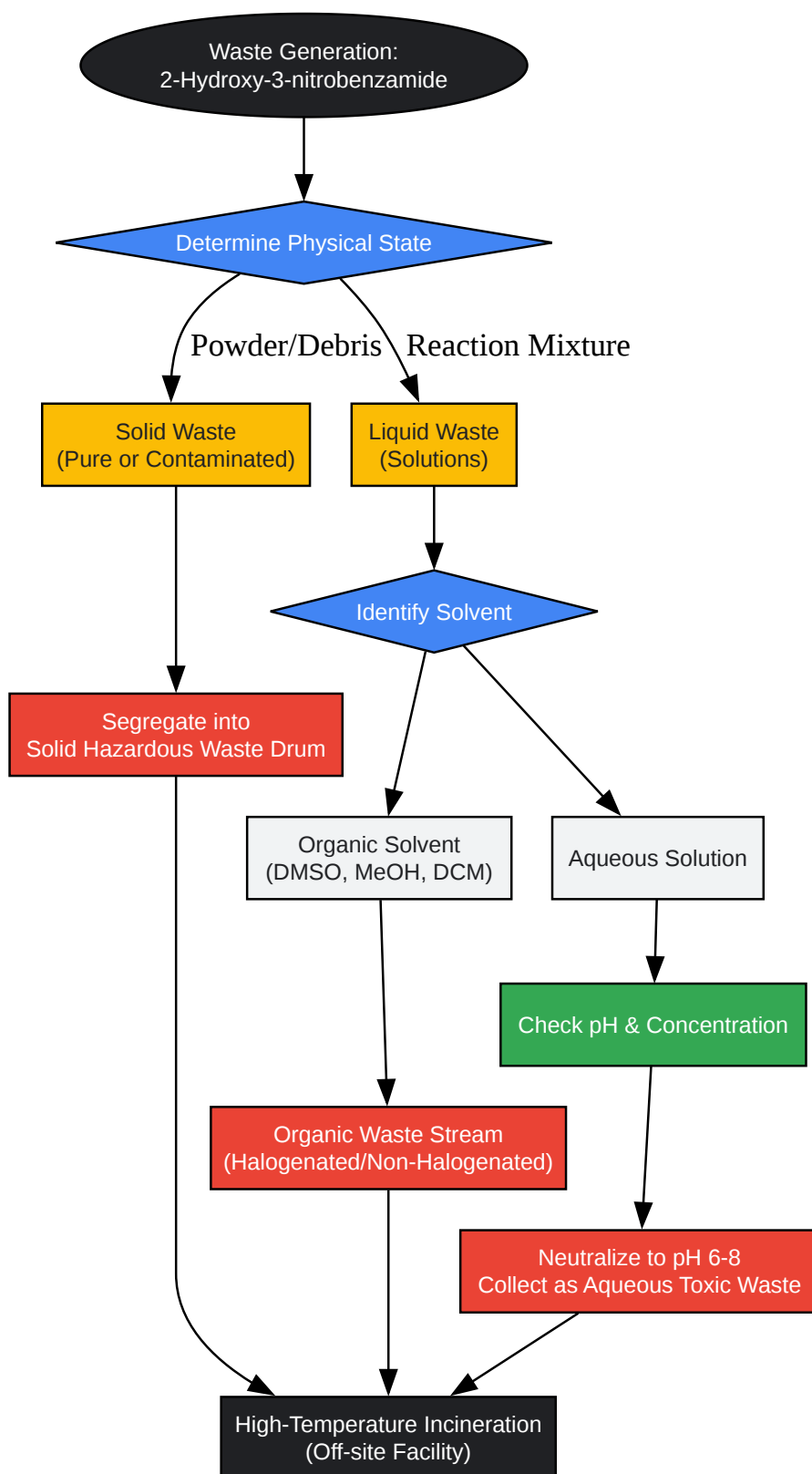
- Strong Bases (NaOH, KOH): Can induce hydrolysis of the amide and deprotonation of the phenol, potentially forming unstable nitro-phenolate salts.
- Strong Oxidizers: Risk of exothermic reaction.
- Reducing Agents: Can reduce the nitro group to an amine (exothermic).

Containment Protocol

- Solids: Collect in a dedicated High-Density Polyethylene (HDPE) or glass container. Do not use metal containers due to potential corrosion or catalytic decomposition.
- Liquids: Segregate into "Halogenated" or "Non-Halogenated" organic waste depending on the solvent used.
- Labeling: All containers must be labeled "Hazardous Waste" with the specific constituent name **"2-Hydroxy-3-nitrobenzamide"** and the hazard warning "Toxic/Irritant."

Disposal Workflow (Decision Tree)

The following logic ensures the correct waste stream selection.



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Figure 1: Decision logic for segregating **2-Hydroxy-3-nitrobenzamide** waste streams to ensure regulatory compliance and safety.

Detailed Disposal Procedures

Scenario A: Pure Solid Waste (Expired/Unused)

- Classification: Hazardous Waste (Toxic).
- Procedure:
 - Transfer the solid carefully into a wide-mouth HDPE jar.
 - Wipe the exterior of the container to remove dust.
 - Label as "Hazardous Waste - Solid Toxic - **2-Hydroxy-3-nitrobenzamide**".
 - Disposal Path: This material must be sent for incineration at a permitted TSDF (Treatment, Storage, and Disposal Facility). It is generally not suitable for landfill due to leaching potential (H411).

Scenario B: Organic Solutions (Reaction Mixtures)

- Classification: Ignitable (D001) + Toxic (if concentration is high).
- Procedure:
 - Determine if the solvent is Halogenated (e.g., DCM) or Non-Halogenated (e.g., Methanol, Ethyl Acetate).
 - Pour into the corresponding waste carboy.
 - Self-Validating Step: Ensure the waste container is compatible with nitro compounds. Avoid mixing with waste streams containing strong amines or oxidizers.

Scenario C: Aqueous Waste

- Classification: Toxic Aqueous Waste.

- Procedure:
 - pH Check: Measure the pH. If acidic or basic, neutralize to pH 6–8 using dilute HCl or NaHCO₃.
 - Collection: Do not pour down the drain. Collect in a carboy labeled "Aqueous Waste - Toxic."
 - Precipitation (Optional): If the concentration is high, cooling the solution may precipitate the solid. Filter the solid (treat as Scenario A) and dispose of the filtrate as aqueous waste.

Regulatory Compliance (RCRA)

In the United States, **2-Hydroxy-3-nitrobenzamide** is not specifically "P-listed" or "U-listed" under 40 CFR 261.33. However, it is regulated as a Characteristic Waste if it exhibits toxicity or reactivity, or more commonly, under the "Mixture Rule" if dissolved in listed solvents.

- Waste Code: Generally falls under D001 (if in ignitable solvent) or Non-Regulated Chemical Waste (if pure solid), but best practice dictates managing it as RCRA Hazardous Waste due to its aquatic toxicity and nitro-functionality.
- EPA Guideline: "Cradle-to-Grave" management is required. Manifests must document the presence of nitro-aromatics to alert the incinerator operator.

Emergency Procedures (Spills)

- PPE Required: Nitrile gloves, safety goggles, lab coat, and N95 dust mask (if powder).
- Dry Spill:
 - Do not dry sweep (risk of dust generation).
 - Cover with a wet paper towel or absorbent pad to dampen.
 - Scoop into a waste container.
 - Clean area with soap and water; collect rinsate as hazardous waste.

- Wet Spill:
 - Absorb with vermiculite or sand.
 - Do not use combustible materials like sawdust (potential reaction with nitro group).

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 11275392, **2-Hydroxy-3-nitrobenzamide**. PubChem. [\[Link\]](#)
- U.S. Environmental Protection Agency (2024). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. EPA. [\[3\]](#)[\[4\]](#) [\[Link\]](#)

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